

Application Note & Protocol: Vilsmeier-Haack Formylation of 1-Methyl-2-Oxoindoline

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Compound of Interest

Compound Name: 1-Methyl-2-oxoindoline-4-carbaldehyde

CAS No.: 1053655-92-7

Cat. No.: B1395957

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Abstract: This document provides a comprehensive, field-proven protocol for the C3-formylation of 1-methyl-2-oxoindoline to synthesize 1-methyl-2-oxoindoline-3-carbaldehyde. This key synthetic intermediate is a valuable building block in the development of various therapeutic agents. The protocol is centered around the Vilsmeier-Haack reaction, a reliable and efficient method for formylating electron-rich heterocyclic systems. We delve into the underlying reaction mechanism, provide a detailed step-by-step experimental procedure, outline critical safety precautions, and offer troubleshooting guidance to ensure reproducible, high-yield synthesis.

Introduction and Significance

1-Methyl-2-oxoindoline, also known as N-methyloxindole, is a privileged scaffold in medicinal chemistry. The introduction of a formyl (-CHO) group at the C3 position yields 1-methyl-2-oxoindoline-3-carbaldehyde, a versatile intermediate. The aldehyde functionality serves as a synthetic handle for a multitude of subsequent transformations, including reductive aminations, Wittig reactions, and condensations, enabling the construction of complex molecular

architectures. Derivatives of this scaffold are integral to compounds investigated for their potential as kinase inhibitors, anti-cancer agents, and other therapeutic applications.

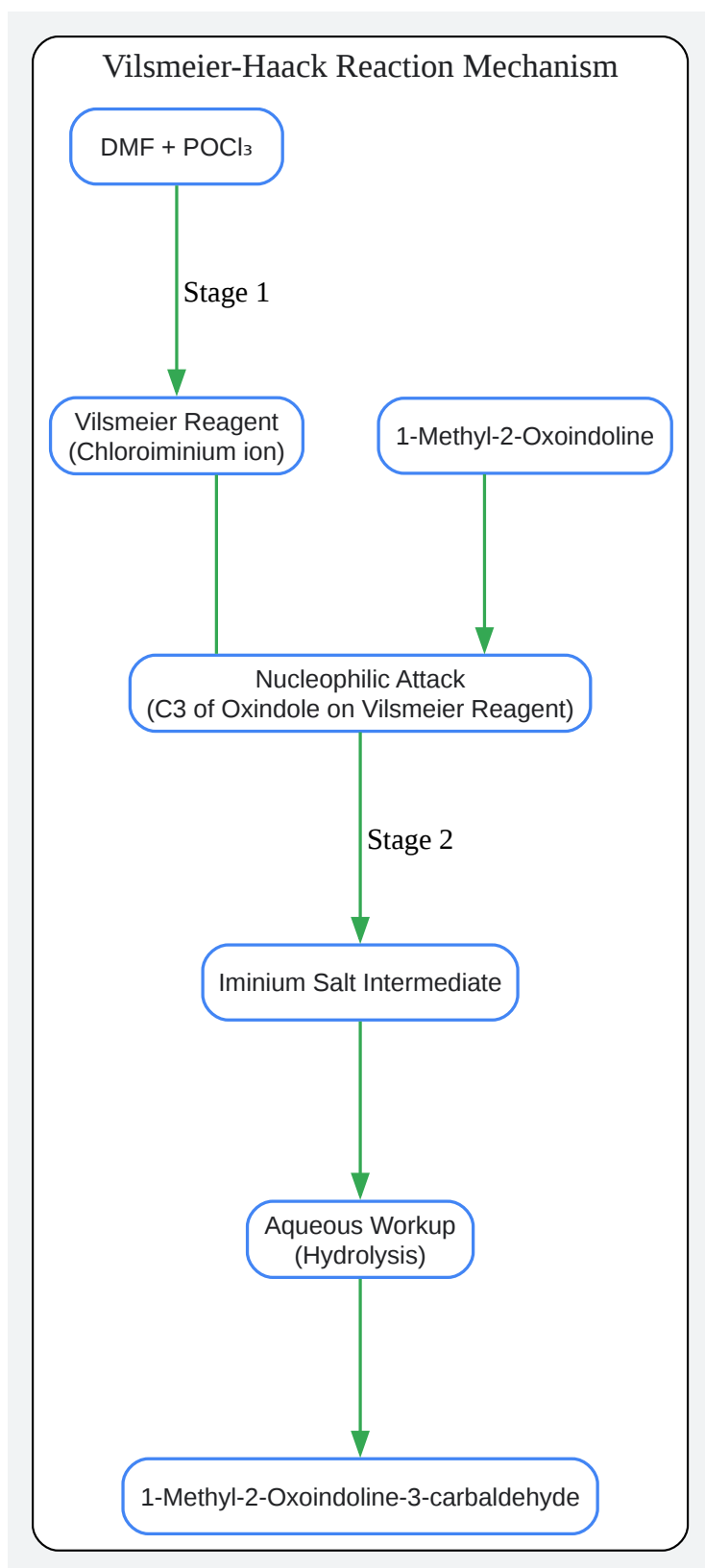
The classical method for this transformation is the Vilsmeier-Haack reaction, which utilizes a phosphorus oxychloride (POCl_3) and N,N-dimethylformamide (DMF) system to generate an electrophilic iminium species, the Vilsmeier reagent.^{[1][2][3]} This reagent efficiently attacks the electron-rich C3 position of the oxindole ring, leading to the desired aldehyde after aqueous workup.^{[4][5]} This protocol provides a robust and scalable method tailored for researchers in synthetic chemistry and drug development.

Reaction Principle and Mechanism

The Vilsmeier-Haack reaction proceeds in two primary stages: the formation of the Vilsmeier reagent, followed by the electrophilic substitution of the aromatic substrate.

Stage 1: Formation of the Vilsmeier Reagent N,N-Dimethylformamide (DMF), a substituted amide, acts as a nucleophile, attacking the electrophilic phosphorus center of phosphorus oxychloride (POCl_3). This initial addition is followed by the elimination of a dichlorophosphate anion to form a highly electrophilic chloroiminium ion, known as the Vilsmeier reagent (or Vilsmeier-Haack reagent).^{[1][6][7]}

Stage 2: Electrophilic Aromatic Substitution The 1-methyl-2-oxoindoline substrate is sufficiently electron-rich at the C3 position to act as a nucleophile. It attacks the carbon of the Vilsmeier reagent. The resulting intermediate then undergoes deprotonation to restore the aromaticity of the heterocyclic ring, forming a new iminium salt. During the aqueous workup, this iminium salt is readily hydrolyzed to yield the final product, 1-methyl-2-oxoindoline-3-carbaldehyde.^{[1][2]}



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Caption: High-level overview of the Vilsmeier-Haack reaction mechanism.

Detailed Experimental Protocol

This protocol is designed for a laboratory scale synthesis and can be scaled accordingly with appropriate safety considerations.

Materials and Reagents

Reagent/Material	Grade	Supplier Example	Notes
1-Methyl-2-oxoindoline	≥98%	Sigma-Aldrich	Starting material
N,N-Dimethylformamide (DMF)	Anhydrous, ≥99.8%	Sigma-Aldrich	Reagent and solvent; must be dry
Phosphorus Oxychloride (POCl ₃)	Reagent grade, ≥99%	Sigma-Aldrich	Corrosive and water-reactive; handle with care
Dichloromethane (DCM)	ACS Grade	Fisher Scientific	For extraction
Saturated Sodium Bicarbonate (NaHCO ₃)	ACS Grade	Fisher Scientific	For aqueous workup
Deionized Water (H ₂ O)	-	-	For workup
Anhydrous Magnesium Sulfate (MgSO ₄)	ACS Grade	VWR	Drying agent
Ethyl Acetate	ACS Grade	VWR	For recrystallization
Hexanes	ACS Grade	VWR	For recrystallization

Equipment

- Three-neck round-bottom flask (250 mL) with magnetic stirrer

- Thermometer and adapter
- Dropping funnel (pressure-equalizing)
- Reflux condenser with a drying tube (filled with CaCl_2)
- Ice-water bath
- Heating mantle with stirring control
- Separatory funnel (500 mL)
- Rotary evaporator
- Büchner funnel and filter flask
- Standard laboratory glassware

Critical Safety Precautions

Phosphorus Oxychloride (POCl_3):

- **Toxicity and Corrosivity:** POCl_3 is highly toxic, corrosive, and a lachrymator. It can cause severe burns to the skin, eyes, and respiratory tract.[8][9][10] Inhalation can be fatal and may cause pulmonary edema.[9]
- **Reactivity:** It reacts violently with water, releasing toxic hydrogen chloride gas and phosphoric acid.[8][10]
- **Handling:** Always handle POCl_3 in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, chemical splash goggles, a face shield, and heavy-duty chemical-resistant gloves (e.g., butyl rubber or Viton).[9][10][11] Keep away from water and incompatible materials.[8][10] An emergency shower and eyewash station must be immediately accessible.[9][10]

N,N-Dimethylformamide (DMF):

- **Toxicity:** DMF is a hepatotoxin and a reproductive hazard. Avoid inhalation of vapors and skin contact.
- **Handling:** Use in a chemical fume hood and wear standard PPE, including gloves and safety glasses.

Step-by-Step Procedure

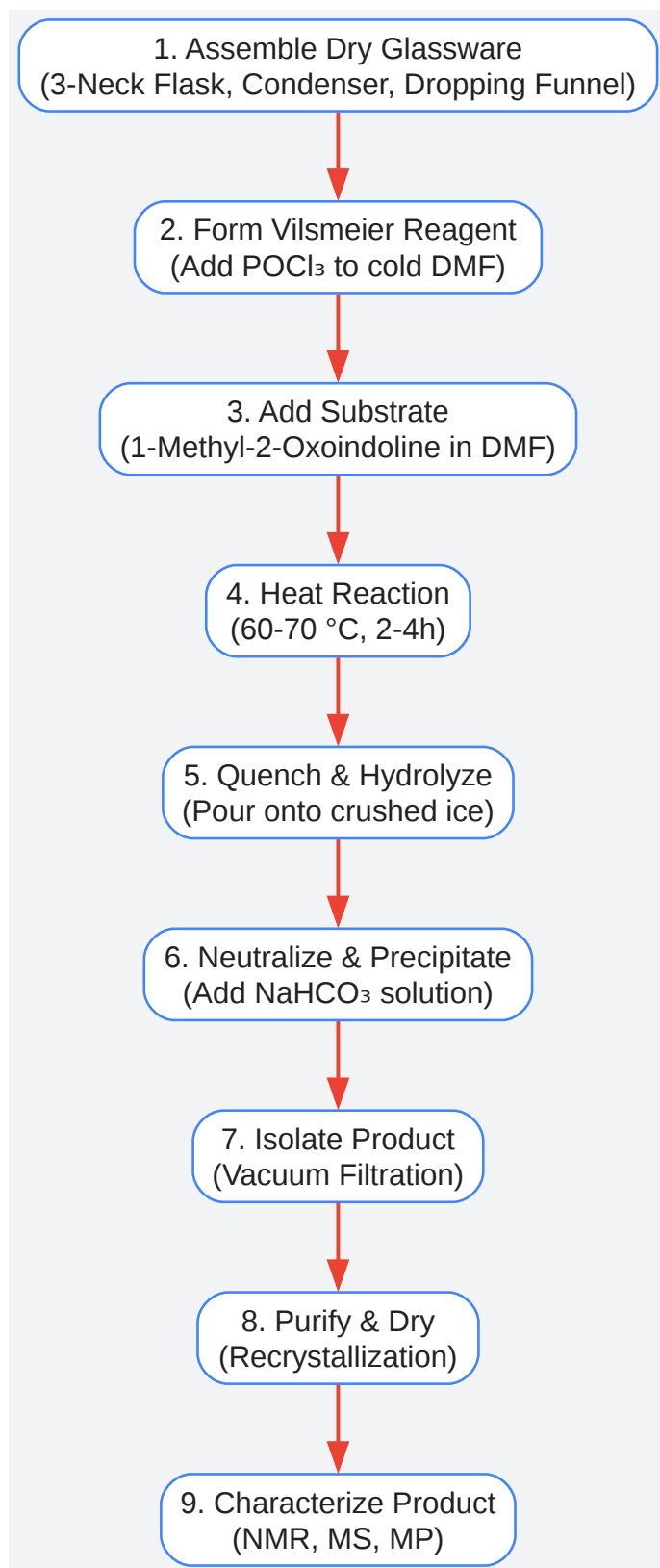
- **Reaction Setup:** Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, and a pressure-equalizing dropping funnel. Attach a reflux condenser to the central neck and fit a drying tube to the top of the condenser. Ensure all glassware is flame-dried or oven-dried before use to eliminate moisture.
- **Vilsmeier Reagent Formation:** In the fume hood, charge the flask with anhydrous DMF (50 mL, ~5 eq). Begin stirring and cool the flask to 0-5 °C using an ice-water bath.
- **Slow Addition of POCl₃:** Add phosphorus oxychloride (12.0 mL, ~1.2 eq) to the dropping funnel. Add the POCl₃ dropwise to the cold, stirring DMF over 30-45 minutes. **Causality:** This addition is exothermic. A slow, controlled addition at low temperature is crucial to prevent a runaway reaction and to ensure the stable formation of the Vilsmeier reagent. Maintain the internal temperature below 10 °C throughout the addition.
- **Reagent Maturation:** After the addition is complete, allow the mixture to stir at 0-5 °C for an additional 30 minutes. A pale yellow to orange solid (the Vilsmeier reagent) may precipitate.
- **Substrate Addition:** Dissolve 1-methyl-2-oxoindoline (20.0 g, 1.0 eq) in anhydrous DMF (30 mL). Add this solution to the reaction mixture dropwise via the dropping funnel over 20 minutes, keeping the temperature below 10 °C.
- **Reaction Progression:** Once the substrate addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Then, heat the mixture to 60-70 °C using a heating mantle and let it stir for 2-4 hours. Monitor the reaction progress by TLC (e.g., 3:1 Hexanes:Ethyl Acetate).
- **Quenching and Hydrolysis:** After the reaction is complete, carefully cool the mixture back down to 0-5 °C in an ice bath. **CRITICAL STEP:** Slowly and cautiously pour the reaction mixture onto crushed ice (~300 g) in a large beaker with vigorous stirring. **Causality:** This step

quenches any unreacted POCl_3 and hydrolyzes the iminium intermediate to the aldehyde. This process is highly exothermic and releases HCl gas; performing it slowly and with efficient cooling is essential for safety.

- **Neutralization and Product Precipitation:** While stirring the iced mixture, slowly add a saturated solution of sodium bicarbonate (NaHCO_3) until the pH of the solution is neutral to slightly basic (pH 7-8). A solid precipitate (the product) should form.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with cold deionized water (3 x 50 mL) to remove inorganic salts.
- **Drying and Purification:** Air-dry the crude product on the filter funnel. For final purification, the product can be recrystallized from an ethyl acetate/hexanes solvent system to yield a pale yellow or off-white solid.

Workflow and Data Summary

Experimental Workflow Diagram



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Caption: Step-by-step experimental workflow for the synthesis.

Quantitative Data Summary

Parameter	Value	Moles (approx.)	Molar Ratio
1-Methyl-2-oxoindoline	20.0 g	0.136 mol	1.0
Phosphorus Oxychloride (POCl ₃)	12.0 mL (19.8 g)	0.163 mol	1.2
N,N-Dimethylformamide (DMF)	80 mL (total)	1.03 mol	7.6
Product (Expected)			
Name	1-Methyl-2-oxoindoline-3-carbaldehyde	-	-
Molecular Formula	C ₁₀ H ₉ NO ₂	-	-
Molecular Weight	175.19 g/mol	-	-
Theoretical Yield	23.8 g	0.136 mol	-
Typical Experimental Yield	75-85%	-	-

Expected Characterization

- Appearance: Pale yellow to off-white crystalline solid.
- ¹H NMR (CDCl₃, 400 MHz) δ (ppm): ~10.2 (s, 1H, -CHO), ~8.0-7.0 (m, 4H, Ar-H), ~3.3 (s, 3H, N-CH₃).
- Mass Spectrometry (EI): m/z (%) = 175 (M⁺).

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Low or No Yield	Wet reagents or glassware (Vilsmeier reagent destroyed).	Ensure all glassware is rigorously dried. Use anhydrous grade DMF.
Insufficient reaction time or temperature.	Monitor reaction by TLC. If starting material persists, increase reaction time or slightly elevate the temperature.	
Dark Tar-like Byproducts	Reaction temperature was too high.	Maintain careful temperature control, especially during the exothermic addition of POCl ₃ .
Impure starting material.	Purify the 1-methyl-2-oxoindoline before use if necessary.	
Difficult Purification	Incomplete hydrolysis or neutralization.	Ensure the quench is stirred vigorously and that the pH is confirmed to be neutral/basic before filtration.
Product is too soluble in the wash solvent.	Use ice-cold water for washing the filter cake to minimize product loss.	

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